

What is the chemical structure of Denbinobin?

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Compound of Interest

Compound Name: Denbinobin

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Denbinobin: A Comprehensive Technical Guide

An In-depth Analysis of the Chemical Structure, Biological Activity, and Therapeutic Potential of a Promising Natural Phenanthraquinone

For Researchers, Scientists, and Drug Development Professionals

Abstract

Denbinobin, a phenanthraquinone first isolated from the noble orchid *Dendrobium nobile*, has emerged as a compound of significant interest in the fields of pharmacology and medicinal chemistry.^{[1][2]} Its unique chemical architecture and potent biological activities, including anti-tumor, anti-inflammatory, and anti-viral effects, have prompted extensive research into its therapeutic potential. This technical guide provides a comprehensive overview of the chemical structure of **Denbinobin**, summarizes key quantitative data from biological studies, details experimental protocols for its synthesis and analysis of its activity, and visualizes its known mechanisms of action through signaling pathway diagrams.

Chemical Structure and Properties

Denbinobin is chemically classified as a phenanthraquinone.^{[2][3]} Its structure is characterized by a phenanthrene core with two ketone groups at positions 1 and 4, a hydroxyl group at position 5, and two methoxy groups at positions 3 and 7.

Table 1: Chemical and Physical Properties of **Denbinobin**

Property	Value	Reference
IUPAC Name	5-hydroxy-3,7-dimethoxyphenanthrene-1,4-dione	[2]
Chemical Formula	C ₁₆ H ₁₂ O ₅	[2]
Molecular Weight	284.26 g/mol	[2]
CAS Number	82526-36-1	
Appearance	Not specified in provided results	
Solubility	Not specified in provided results	
SMILES	<chem>COC1=CC(=C2C(=C1)C=CC3=C2C(=O)C(=CC3=O)OC)O</chem>	[2]
InChI	InChI=1S/C16H12O5/c1-20-9-5-8-3-4-10-11(17)7-13(21-2)16(19)15(10)14(8)12(18)6-9/h3-7,18H,1-2H3	[2]
InChIKey	KYOONHCJRPIMJE-UHFFFAOYSA-N	[2]

Biological Activity and Quantitative Data

Denbinobin exhibits a range of biological activities, with its anti-cancer properties being the most extensively studied. It has demonstrated cytotoxicity against various cancer cell lines, inhibition of tumor growth and angiogenesis, and suppression of cancer cell invasion and migration. Furthermore, it has shown potential as an anti-HIV agent.

Table 2: Summary of In Vitro Cytotoxicity of **Denbinobin**

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
SNU-484	Human Gastric Cancer	7.9	[4]
PC3	Human Prostate Cancer	7.5	[5]
SK-Hep-1	Human Hepatocellular Carcinoma	16.4	[4]
HeLa	Human Cervical Cancer	22.3	[4]
A549	Human Lung Adenocarcinoma	GI ₅₀ = 1.3 x 10 ⁻⁸ M (IGF-1-induced proliferation)	[3]

Table 3: Anti-HIV-1 Activity of **Denbinobin**

Assay	IC ₅₀ (μM)	Reference
PMA-induced LTR transcriptional activity	1.5	[4][6]
TCR/CD28 binding-induced LTR transcriptional activity	2.5	[4][6]
TNFα-induced LTR transcriptional activity	< 1	[4][6]

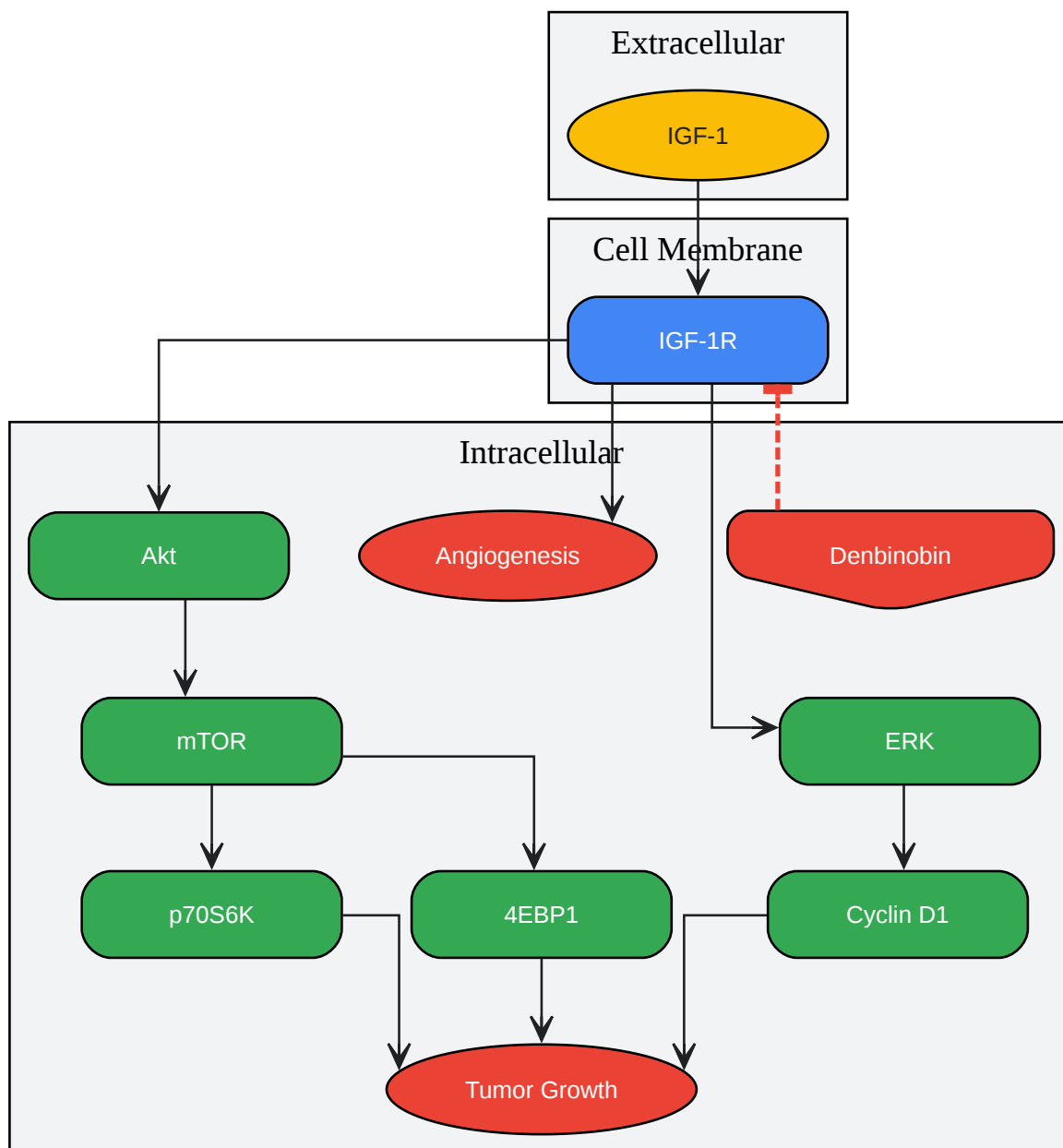
Signaling Pathways and Mechanisms of Action

Denbinobin exerts its biological effects by modulating several key signaling pathways involved in cell growth, survival, and inflammation.

Inhibition of IGF-1R Signaling Pathway

Denbinobin has been shown to be a potent inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) signaling pathway, which is crucial for tumor angiogenesis and growth.[3] It

directly inhibits the activation of IGF-1R and its downstream effectors, including Akt, mTOR, and ERK.

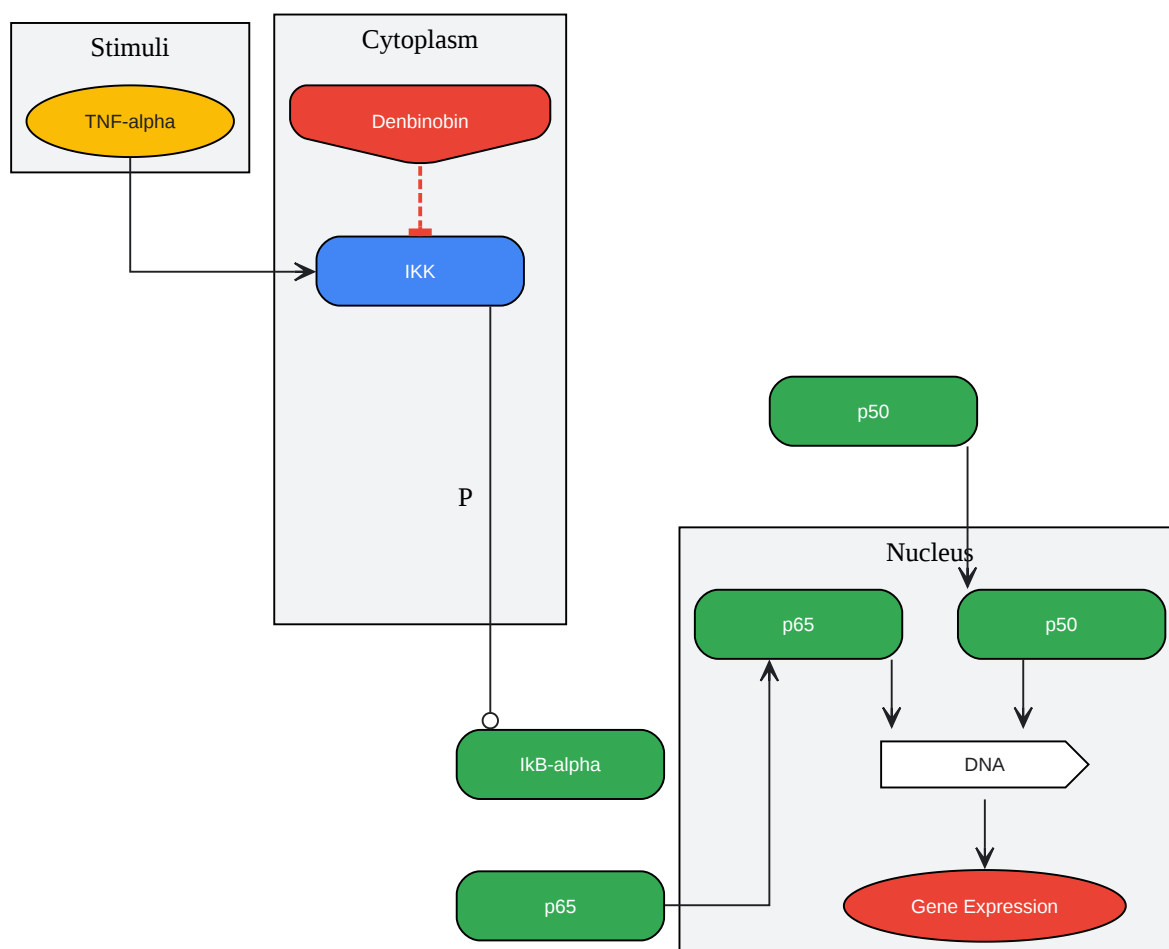


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Caption: **Denbinobin** inhibits the IGF-1R signaling pathway.

Modulation of the NF- κ B Signaling Pathway

Denbinobin has been reported to inhibit the NF- κ B signaling pathway, which plays a critical role in inflammation and the replication of HIV-1.[4] It prevents the phosphorylation and subsequent degradation of I κ B α , thereby blocking the nuclear translocation and DNA binding of the p65 subunit of NF- κ B.

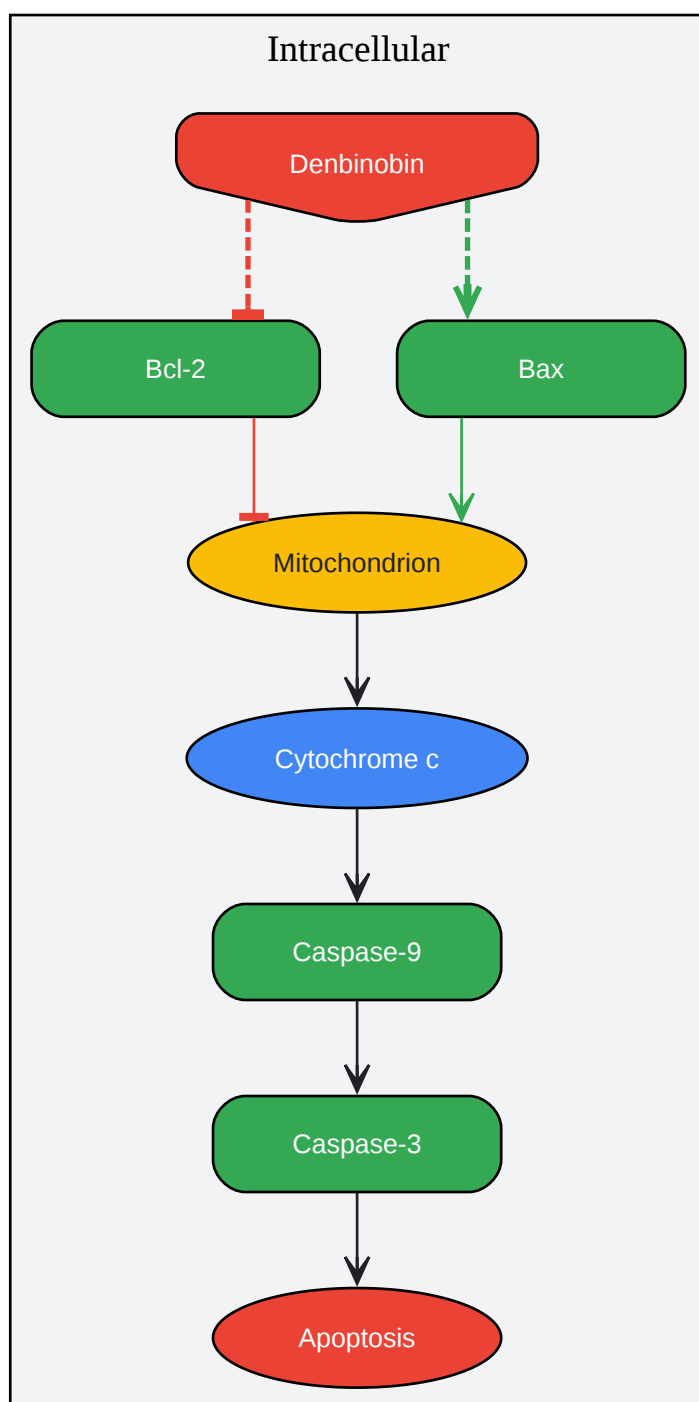


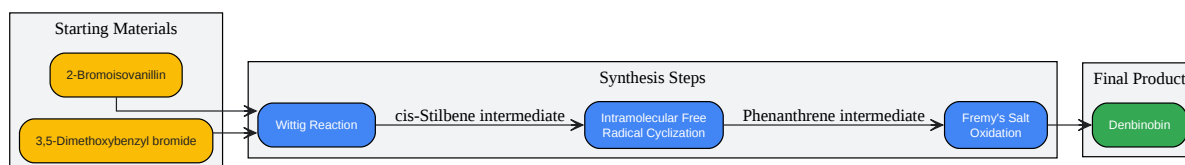
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Caption: **Denbinobin** inhibits the NF- κ B signaling pathway.

Induction of Apoptosis

Denbinobin induces apoptosis in cancer cells through the intrinsic pathway.^[1] It modulates the expression of Bcl-2 family proteins, leading to a decrease in the anti-apoptotic protein Bcl-2 and an increase in the pro-apoptotic protein Bax.





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